

Butyl sorbate CAS number 7367-78-4

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Butyl sorbate*

Cat. No.: *B1277391*

[Get Quote](#)

Abstract

Butyl sorbate (CAS 7367-78-4), the butyl ester of 2,4-hexadienoic acid, is a chemical compound with established applications as a preservative in the food, beverage, and personal care industries.[1] Its antimicrobial properties, effective against a range of molds, yeasts, and bacteria, are central to its utility.[1] This technical guide provides a comprehensive overview of **Butyl sorbate**, consolidating available data on its chemical and physical properties, synthesis, analytical methodologies, and mechanism of action. While detailed experimental protocols and extensive quantitative biological data for **Butyl sorbate** are not widely published, this document presents generalized procedures based on related compounds and established chemical principles to guide researchers. This guide is intended to serve as a foundational resource for scientific and drug development professionals interested in **Butyl sorbate**.

Chemical and Physical Properties

Butyl sorbate is a colorless liquid with the molecular formula C₁₀H₁₆O₂. [2] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Butyl Sorbate**

Property	Value	Source(s)
IUPAC Name	butyl (2E,4E)-hexa-2,4-dienoate	[3]
Synonyms	n-Butyl sorbate, Butyl 2,4-hexadienoate	[4]
CAS Number	7367-78-4	[2]
Molecular Formula	C10H16O2	[2]
Molecular Weight	168.23 g/mol	[2]
Appearance	Colorless clear liquid (estimated)	[3]
Boiling Point	221.00 to 223.00 °C @ 760.00 mm Hg	[3]
Melting Point	120-140 °C (Note: This wide range suggests it may be a decomposition or boiling range under specific conditions rather than a true melting point)	[2]
Flash Point	97.22 °C (207.00 °F) TCC	[3]
Density	0.912 g/cm ³	[2]
Refractive Index	1.457	[2]
Solubility	Soluble in alcohol; Insoluble in water (81.27 mg/L @ 25 °C estimated)	[3]
logP (o/w)	3.435 (estimated)	[3]

Spectroscopic Data: Spectroscopic data for **Butyl sorbate** is available, providing the basis for its analytical characterization.

- Mass Spectrometry (MS): Electron ionization mass spectra are available in public databases. [2]
- Infrared (IR) Spectroscopy: IR spectra for the liquid film are available. [2][5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR data in CDCl_3 have been reported. [2]

Synthesis of Butyl Sorbate

The primary method for synthesizing **Butyl sorbate** is the esterification of sorbic acid with n-butanol. [6] Alternative methods have also been described in patent literature.

Acid-Catalyzed Esterification

A common laboratory and industrial synthesis involves the Fischer esterification of sorbic acid and n-butanol, typically using an acid catalyst. A patented method describes the use of p-toluenesulfonic acid as a catalyst with toluene as a water-carrying agent under negative pressure to drive the reaction to completion by removing water as it is formed. [4]

Disclaimer: The following is a generalized protocol based on standard esterification procedures and patent literature. [4][7] Optimization is required for specific laboratory conditions.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus, and a reflux condenser, add sorbic acid (1.0 eq), n-butanol (1.1-1.5 eq), and a suitable solvent that forms an azeotrope with water (e.g., toluene, approximately 2-3 mL per gram of sorbic acid).
- **Catalyst Addition:** Add a catalytic amount of a strong acid catalyst, such as p-toluenesulfonic acid (e.g., 0.02-0.05 eq).
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be removed azeotropically and collected in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected or by analytical techniques such as TLC or GC.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate to

neutralize the acid catalyst, followed by water, and finally with brine.

- Purification: Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure. The crude **Butyl sorbate** can be purified by vacuum distillation.[8]

Enzymatic Synthesis

Enzymatic synthesis using lipases presents a greener alternative to acid catalysis, allowing for milder reaction conditions.[6] Lipases, such as those from *Candida antarctica* (e.g., Novozym 435), can be used to catalyze the esterification in a solvent or solvent-free system.[9]

Disclaimer: This is a generalized protocol based on lipase-catalyzed esterifications of similar compounds.[10][11][12] Specific conditions will depend on the enzyme used.

- Reaction Setup: In a suitable reaction vessel, combine sorbic acid and n-butanol. The reaction can be run in a solvent-free system or in an appropriate organic solvent (e.g., hexane).
- Enzyme Addition: Add the lipase preparation (e.g., 5-10% by weight of the substrates).
- Reaction: Incubate the mixture at a suitable temperature for the enzyme (e.g., 30-60°C) with agitation. Monitor the reaction progress by GC or HPLC.
- Enzyme Removal and Product Isolation: After the desired conversion is reached, remove the immobilized enzyme by filtration. If a solvent was used, it can be removed under reduced pressure. The product can be further purified if necessary, for example, by vacuum distillation.

Caption: Synthesis of **Butyl Sorbate** via Esterification.

Analytical Methods

The analysis of **Butyl sorbate** is crucial for quality control and research purposes. Chromatographic techniques are most commonly employed.

Gas Chromatography (GC)

GC and GC-MS are well-suited for the analysis of the relatively volatile **Butyl sorbate**.^[6] The NIST Chemistry WebBook provides some parameters for GC analysis.^[13]

Disclaimer: The following is a representative protocol.^[14] Method development and validation are required for specific applications.

- Column: A non-polar or semi-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., ZB-5MS or equivalent).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program: An initial temperature of 40-50°C, held for a few minutes, followed by a ramp of 5-10°C/min to a final temperature of 250-280°C.
- Injector: Split/splitless injector at a temperature of 250°C.
- Detector: A mass spectrometer operating in electron ionization (EI) mode, scanning a mass range of, for example, 35-350 amu.

High-Performance Liquid Chromatography (HPLC)

While a specific, validated HPLC method for **Butyl sorbate** is not readily available in the literature, methods for other sorbates and preservatives can be adapted.^{[15][16][17][18][19]} A reversed-phase C18 column is typically used.

- Column: Reversed-phase C18 (e.g., 150 mm x 4.6 mm, 5 µm).
- Mobile Phase: A mixture of an aqueous buffer (e.g., sodium acetate buffer at pH 4.3) and an organic modifier (e.g., acetonitrile).^[18]
- Elution: Isocratic or gradient elution can be used.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the sorbate chromophore (around 235 nm).^[18]

- Sample Preparation: Liquid samples may be diluted with the mobile phase, while solid or semi-solid samples may require extraction followed by filtration.[16]

Caption: Generalized Analytical Workflow for **Butyl Sorbate**.

Antimicrobial Activity and Mechanism of Action

Sorbates, including **Butyl sorbate**, are known for their antimicrobial activity, primarily against yeasts and molds, and to a lesser extent, bacteria.[20]

Mechanism of Action

The antimicrobial action of sorbates is largely attributed to the undissociated form of the acid, which is more prevalent at lower pH values.[20] The lipophilic nature of the undissociated molecule allows it to pass through the microbial cell membrane.[21] Once inside the cytoplasm, where the pH is typically higher, the acid dissociates, leading to a decrease in intracellular pH and disruption of metabolic processes.[22] Key proposed mechanisms include:

- Disruption of Cell Membranes: Interference with the structure and function of the cell membrane.[6]
- Inhibition of Enzymes: Sorbates can inhibit various enzymes involved in cellular metabolism. [9]
- Interference with Spore Germination: Sorbates have been shown to inhibit the germination of bacterial spores.[20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Toxicology of sorbic acid and sorbates. | Semantic Scholar [semanticscholar.org]
- 2. guidechem.com [guidechem.com]

- 3. butyl sorbate, 7367-78-4 [thegoodscentscompany.com]
- 4. CN101781207A - Method for preparing butyl sorbate - Google Patents [patents.google.com]
- 5. Butyl sorbate [webbook.nist.gov]
- 6. nbinno.com [nbinno.com]
- 7. m.youtube.com [m.youtube.com]
- 8. CN101914015B - Preparation and purification method of butyl stearate - Google Patents [patents.google.com]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. Butyl sorbate [webbook.nist.gov]
- 14. Stability control for breath analysis using GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 15. helixchrom.com [helixchrom.com]
- 16. Rapid high-performance liquid chromatography method for the analysis of sodium benzoate and potassium sorbate in foods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. njlabs.com [njlabs.com]
- 18. ajast.net [ajast.net]
- 19. HPLC Method for Analysis of Potassium Sorbate on Newcrom BH Column | SIELC Technologies [sielc.com]
- 20. cdn.homebrewtalk.com [cdn.homebrewtalk.com]
- 21. researchgate.net [researchgate.net]
- 22. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Butyl sorbate CAS number 7367-78-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277391#butyl-sorbate-cas-number-7367-78-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com